

Tripropyl borate handling precautions for flammable liquids

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Compound of Interest

Compound Name: Tripropyl borate

Cat. No.: B1346979

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Technical Support Center: Tripropyl Borate

This guide provides essential safety information, handling protocols, and emergency procedures for **tripropyl borate**, tailored for research and development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **tripropyl borate** and what are its primary uses in a laboratory setting? A1: **Tripropyl borate** (CAS No. 688-71-1) is a colorless, clear organoboron compound.[1] In research and drug development, it serves as a versatile reagent in organic synthesis, a solvent for various chemical reactions, and a precursor for creating other boron-containing compounds.[1][2][3] It is also used in the production of resins, waxes, and flame retardants.[3]

Q2: Why is **tripropyl borate** classified as a flammable liquid? A2: **Tripropyl borate** is classified as a flammable liquid because it has a low flash point and its vapors can form explosive mixtures with air.[4][5] These vapors are heavier than air and can travel to a source of ignition and flash back.[6][7] The substance is designated as a Flammable Liquid, Category 3.[8]

Q3: What are the main hazards associated with handling **tripropyl borate**? A3: The primary hazards are its flammability and potential for causing irritation.[5] It is known to cause serious eye irritation and skin irritation.[5][8] Inhalation of its vapors may lead to respiratory tract irritation.[4][5] Additionally, it is sensitive to moisture and can hydrolyze to form boric acid and propanol.[1]

Q4: What Personal Protective Equipment (PPE) is mandatory when working with **tripropyl borate**? A4: When handling **tripropyl borate**, it is mandatory to wear protective gloves (neoprene or nitrile rubber), chemical safety goggles or a face shield, and a lab coat.^{[4][8][9]} All handling of open containers should be conducted in a chemical fume hood to avoid inhaling vapors.^[10]

Q5: How should **tripropyl borate** be stored safely in a laboratory? A5: Store **tripropyl borate** in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.^{[7][8]} The storage area should be away from heat, sparks, open flames, and other ignition sources.^{[5][8]} It is often recommended to store the container under an inert gas to protect it from moisture.^[8]

Q6: What materials are incompatible with **tripropyl borate**? A6: **Tripropyl borate** is incompatible with strong oxidizing agents, strong acids, and strong bases.^{[6][7][11]} It also reacts with water and moisture, which can lead to hydrolysis.^{[1][11]} Contact with alkali metals and hydrides may generate flammable hydrogen gas.^[6]

Troubleshooting Guide

Scenario 1: I can smell chemical vapors while working with **tripropyl borate** in the fume hood.

- Immediate Action: Stop your work immediately. Check to ensure the fume hood sash is at the appropriate height and the ventilation is fully operational. If the odor persists, evacuate the immediate area and notify your lab supervisor or safety officer. This could indicate a leak or inadequate ventilation.^[9]

Scenario 2: I accidentally spilled a small amount (<50 mL) of **tripropyl borate** inside the chemical fume hood.

- Troubleshooting Steps:
 - Ensure all ignition sources are eliminated from the area.^[6]
 - Use non-sparking tools for cleanup.^{[4][6]}
 - Absorb the spill with an inert material such as vermiculite, dry earth, or sand.^{[6][10]} Do not use combustible materials like paper towels as the primary absorbent.

- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.^[4]^[6]
- Wipe the area with soap and water, and decontaminate all tools used.
- Dispose of all contaminated materials according to your institution's hazardous waste procedures.^[4]

Scenario 3: A fire has started in my fume hood during an experiment involving **tripropyl borate**.

- Immediate Action:
 - If it is safe to do so, use the appropriate fire extinguisher. For a **tripropyl borate** fire, use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.^[4]^[6]^[8] Do not use a solid stream of water as it may be inefficient and could spread the flammable liquid.^[6]
 - If the fire is not immediately extinguishable, activate the nearest fire alarm.
 - Close the fume hood sash to help contain the fire.
 - Evacuate the area and follow your facility's emergency procedures.

Quantitative Data Summary

The following table summarizes key quantitative properties of **tripropyl borate**.

Property	Value	Source(s)
CAS Number	688-71-1	[1][4]
Molecular Formula	C ₉ H ₂₁ BO ₃	[1][12]
Molecular Weight	188.07 g/mol	[2][13]
Appearance	Colorless, clear liquid	[1][2]
Boiling Point	175-177 °C (347-350.6 °F)	[3][12]
Density	0.857 g/mL at 25 °C	[3][12]
Flash Point	82 °F (27.8 °C)	[6]
NFPA Flammability Rating	3 (Indicates a liquid that can be ignited under almost all ambient temperature conditions)	[7]

Experimental Protocols

Protocol 1: Standard Procedure for Handling Tripropyl Borate

- Preparation:
 - Ensure a certified chemical fume hood is available and operational.
 - Verify that a Class B fire extinguisher (CO₂ or dry chemical) and a spill kit are readily accessible.[6]
 - Don the required PPE: chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.
 - Set up all apparatus within the fume hood before introducing the **tripropyl borate**.
- Dispensing:

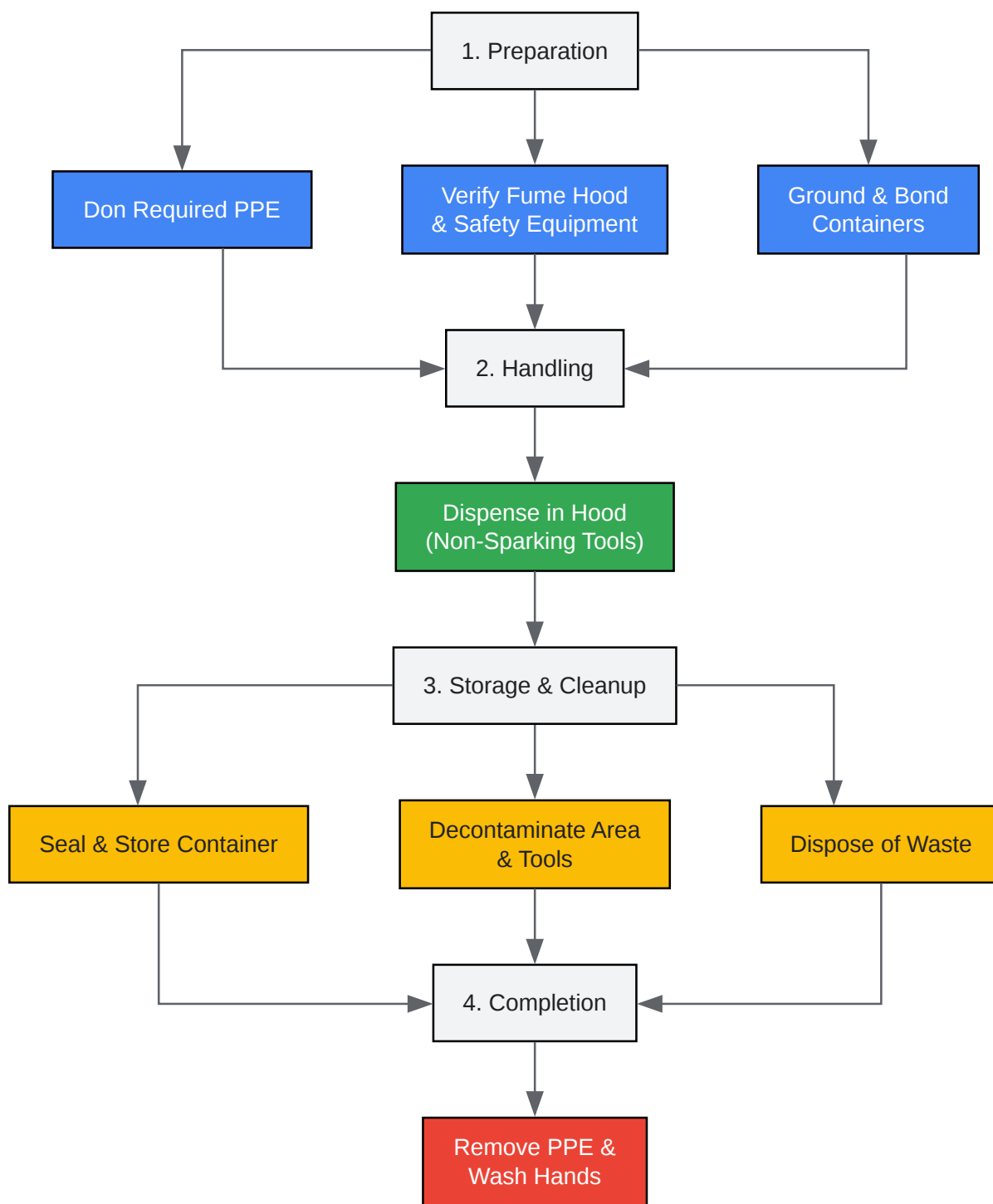
- Ground and bond the container and receiving equipment to prevent static discharge.[\[4\]](#)[\[10\]](#)
[\[14\]](#)
- Use only non-sparking tools for opening and handling containers.[\[4\]](#)[\[10\]](#)
- Slowly dispense the required amount of liquid, avoiding splashes.
- Keep the container tightly closed when not in use.[\[4\]](#)[\[8\]](#)
- Post-Handling:
 - Tightly seal the **tripropyl borate** container, wiping the exterior if necessary.
 - Return the container to a designated flammable liquid storage cabinet.[\[7\]](#)
 - Decontaminate the work area within the fume hood.
 - Dispose of any contaminated disposable materials (e.g., pipette tips) in the appropriate hazardous waste stream.[\[4\]](#)
 - Remove PPE and wash hands thoroughly with soap and water.[\[8\]](#)

Protocol 2: Emergency Response for a Large Spill (>50 mL)

- Isolate and Alert:
 - Immediately alert all personnel in the vicinity.
 - Eliminate all ignition sources (e.g., turn off hot plates, unplug equipment).[\[6\]](#)
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[\[6\]](#)[\[15\]](#)
 - Evacuate the laboratory and prevent re-entry.
- Containment (if trained to do so):
 - If you are part of the trained emergency response team, don appropriate respiratory protection and chemical-resistant gear.

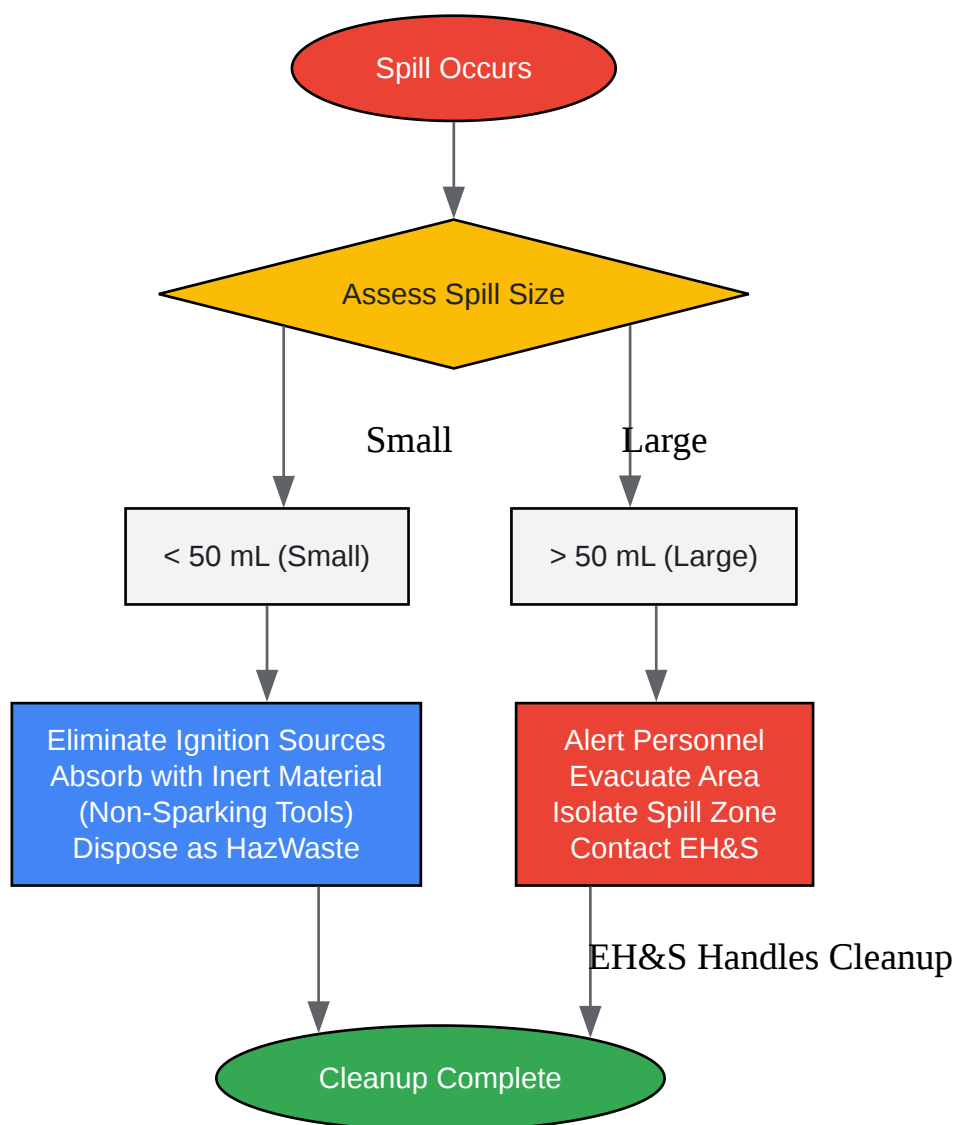
- Prevent the spill from entering drains or waterways.[\[8\]](#)
- Use a vapor-suppressing foam to reduce vapors if available.[\[6\]](#)
- Cleanup and Disposal:
 - Cover the spill with a non-combustible absorbent material like dry earth or sand.[\[6\]](#)
 - Using non-sparking tools, collect the absorbed material and place it in a sealed, labeled container for hazardous waste.[\[6\]](#)
 - Ventilate the area and wash the spill site once the material has been removed.
- Reporting:
 - Report the incident to your institution's Environmental Health & Safety (EH&S) department immediately.

Visualized Workflows



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Caption: Logical workflow for handling flammable liquids like **tripropyl borate**.



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Caption: Emergency response logic for a **tripropyl borate** spill.

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